

In-Depth Technical Guide: 2,5-Dioxopyrrolidin-1-yl hept-6-ynoate

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Compound of Interest

Compound Name: 2,5-Dioxopyrrolidin-1-yl hept-6-ynoate

Cat. No.: B1446902

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **2,5-dioxopyrrolidin-1-yl hept-6-ynoate** (CAS No. 917222-23-2). The information is intended to support researchers, scientists, and professionals in drug development in the safe and effective use of this compound.

Chemical Identification and Properties

2,5-Dioxopyrrolidin-1-yl hept-6-ynoate is a chemical reagent commonly utilized in bioconjugation and chemical biology. It features an N-hydroxysuccinimide (NHS) ester, which is reactive toward primary amines, and a terminal alkyne group, enabling click chemistry reactions.^{[1][2]}

Table 1: Physicochemical Properties of **2,5-Dioxopyrrolidin-1-yl hept-6-ynoate**

Property	Value	Source
CAS Number	917222-23-2	MedChemExpress[2]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	MedChemExpress[2]
Molecular Weight	223.23 g/mol	MedChemExpress[2]
Appearance	White to yellow solid	Sigma-Aldrich[3]
Purity	≥ 95%	Sigma-Aldrich[3]
Storage Temperature	-20°C in an inert atmosphere	Sigma-Aldrich[3]

Hazard Identification and Safety Information

While specific toxicological data for **2,5-dioxopyrrolidin-1-yl hept-6-ynoate** is not readily available, information from structurally similar compounds and the reactive nature of the NHS ester group suggest that it should be handled with care. The primary hazards are expected to be related to its reactivity with biological macromolecules.

Table 2: GHS Hazard Statements for Structurally Related Compounds

Hazard Class	Hazard Statement	Source
Skin Irritation	H315: Causes skin irritation	chemical label[4]
Eye Irritation	H319: Causes serious eye irritation	chemical label[4]
Respiratory Irritation	H335: May cause respiratory irritation	chemical label[4]

Precautionary Statements:

Users should adhere to standard laboratory safety practices, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or vapors.

Handling, Storage, and Disposal

Handling:

- Handle in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry place.
- For long-term storage, it is recommended to store at -20°C under an inert atmosphere.^[3]
- NHS esters are susceptible to hydrolysis, so exposure to moisture should be minimized.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- As NHS esters are not considered highly hazardous, they can typically be disposed of with other chemical waste.^[5] It is good practice to quench any reactive NHS ester by hydrolysis before disposal.

Stability and Reactivity

Reactivity:

The primary reactivity of **2,5-dioxopyrrolidin-1-yl hept-6-ynoate** stems from two functional groups:

- NHS Ester: Reacts with primary amines to form stable amide bonds. This reaction is pH-dependent, with optimal reactivity occurring at a slightly basic pH (around 8.0-9.0).

- Terminal Alkyne: Can participate in copper-catalyzed or strain-promoted azide-alkyne cycloaddition reactions (click chemistry).

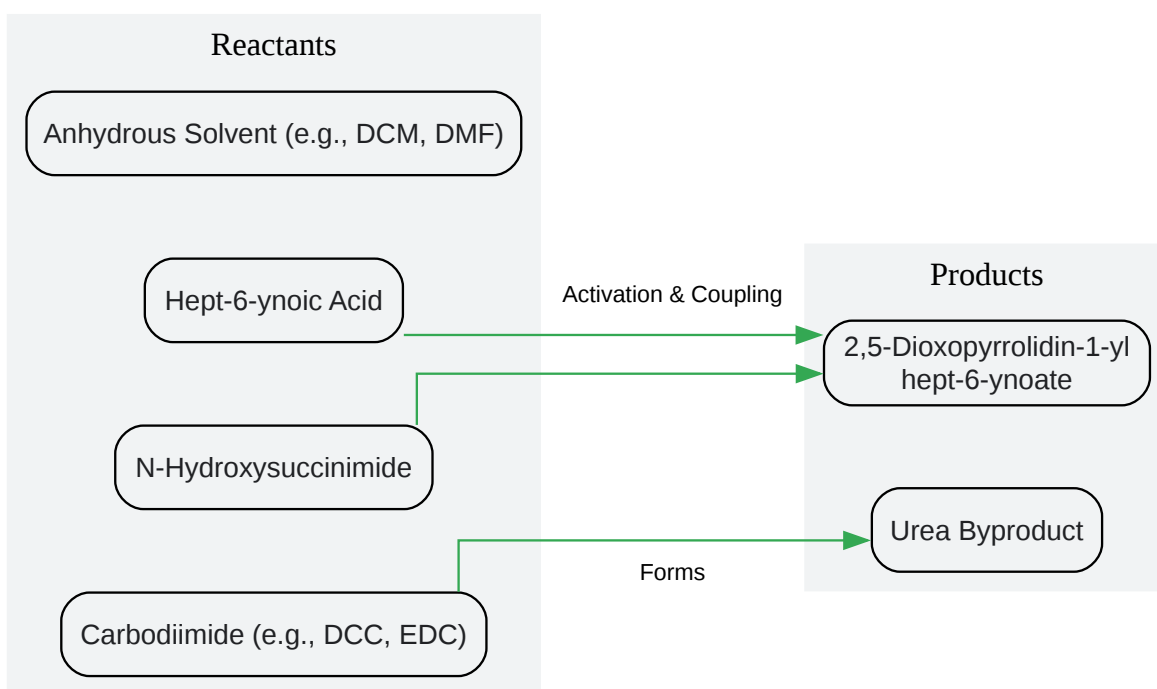
Chemical Stability:

- The NHS ester is sensitive to moisture and will hydrolyze to the corresponding carboxylic acid and N-hydroxysuccinimide.
- Solutions of the compound in anhydrous organic solvents like DMF or DMSO can be stored at -20°C for short periods but should be used as fresh as possible.

Experimental Protocols

General Synthesis of N-Hydroxysuccinimide Esters

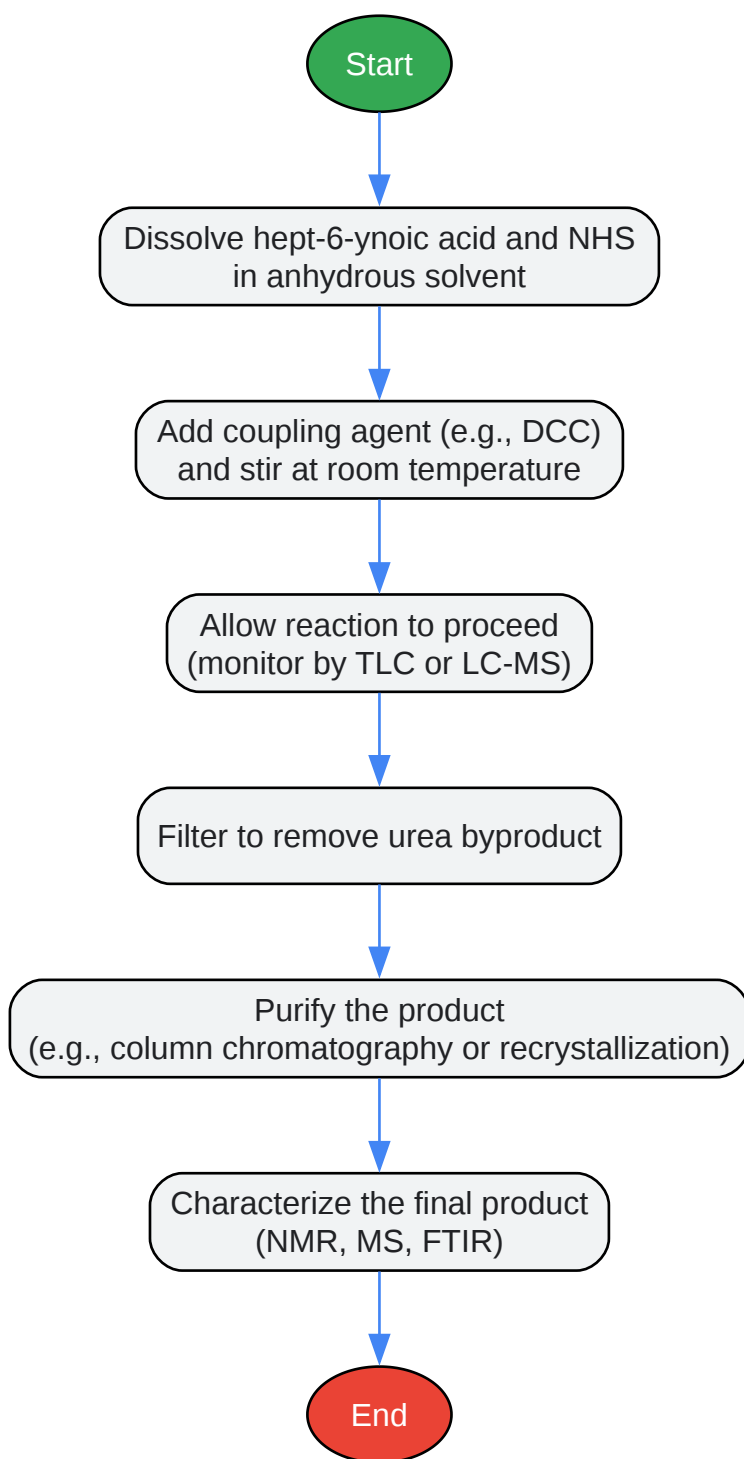
The synthesis of NHS esters, including **2,5-dioxopyrrolidin-1-yl hept-6-ynoate**, typically involves the activation of a carboxylic acid with N-hydroxysuccinimide in the presence of a coupling agent, such as a carbodiimide (e.g., DCC or EDC).^{[6][7][8]}



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Caption: General reaction scheme for the synthesis of NHS esters.

Experimental Workflow:



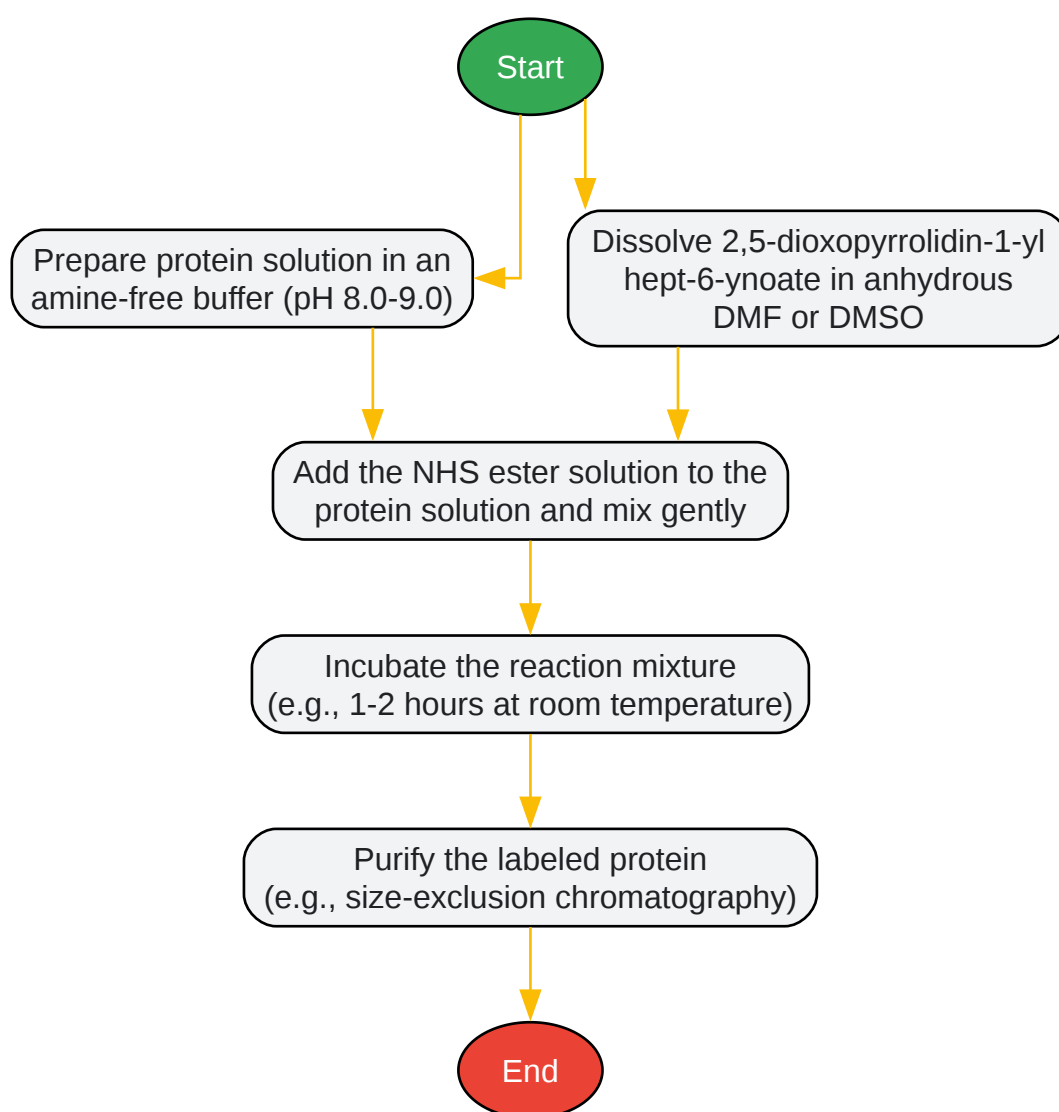
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Caption: A typical workflow for the synthesis and purification of an NHS ester.

General Protocol for Amine Labeling

The NHS ester of **2,5-dioxopyrrolidin-1-yl hept-6-ynoate** can be used to label proteins and other molecules containing primary amines.

Experimental Workflow:



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Caption: General workflow for labeling a protein with an NHS ester.

Toxicological Information

No specific toxicological studies have been reported for **2,5-dioxopyrrolidin-1-yl hept-6-ynoate**. However, based on the reactivity of the NHS ester, it is prudent to assume that the compound may be irritating to the skin, eyes, and respiratory tract. A study on structurally related alkyl-6-(2,5-dioxopyrrolidin-1-yl)hexanoates as skin penetration enhancers showed minimal anti-proliferative activity, suggesting low cytotoxicity for those specific compounds.

Ecological Information

No specific ecological data is available for this compound. It is important to prevent its release into the environment.

Regulatory Information

This compound is intended for research use only and may not be used as a drug, agricultural or pesticidal product, food additive, or household chemical.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users should consult the safety data sheet provided by the supplier and conduct their own risk assessment before handling this chemical.

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